

Suregada multiflora: A Promising Source of the Bioactive Diterpenoid Gelomulide A

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Compound of Interest

Compound Name: *Gelomulide A*

Cat. No.: *B8260295*

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Abstract

Suregada multiflora (A. Juss.) Baill., a plant with a rich history in traditional medicine across Asia and Africa, is emerging as a significant natural source of the complex diterpenoid, **Gelomulide A**. This technical guide provides an in-depth overview of *Suregada multiflora* as a source of **Gelomulide A**, detailing its isolation, characterization, and reported biological activities. The document is intended to serve as a comprehensive resource for researchers and drug development professionals interested in the therapeutic potential of this natural compound.

Introduction to *Suregada multiflora*

Suregada multiflora, belonging to the Euphorbiaceae family, is a small to medium-sized evergreen tree.[1] It is known by various common names, including "False Lime".[2] Traditionally, different parts of the plant, such as the leaves, bark, and roots, have been used to treat a range of ailments including fever, rheumatism, skin diseases, and liver disorders.[1][3] Phytochemical investigations have revealed a diverse array of bioactive compounds within the plant, with diterpenoids, particularly those of the ent-abietane and kaurane types, being prominent constituents.[3]

Gelomulide A: An ent-Abietane Diterpenoid

Gelomulide A is a tetracyclic diterpene lactone belonging to the rare class of ent-abietane diterpenoids. It was first isolated from the leaves of *Suregada multiflora* (formerly known as *Gelonium multiflorum*). The chemical structure of **Gelomulide A** has been elucidated through extensive spectroscopic analysis.

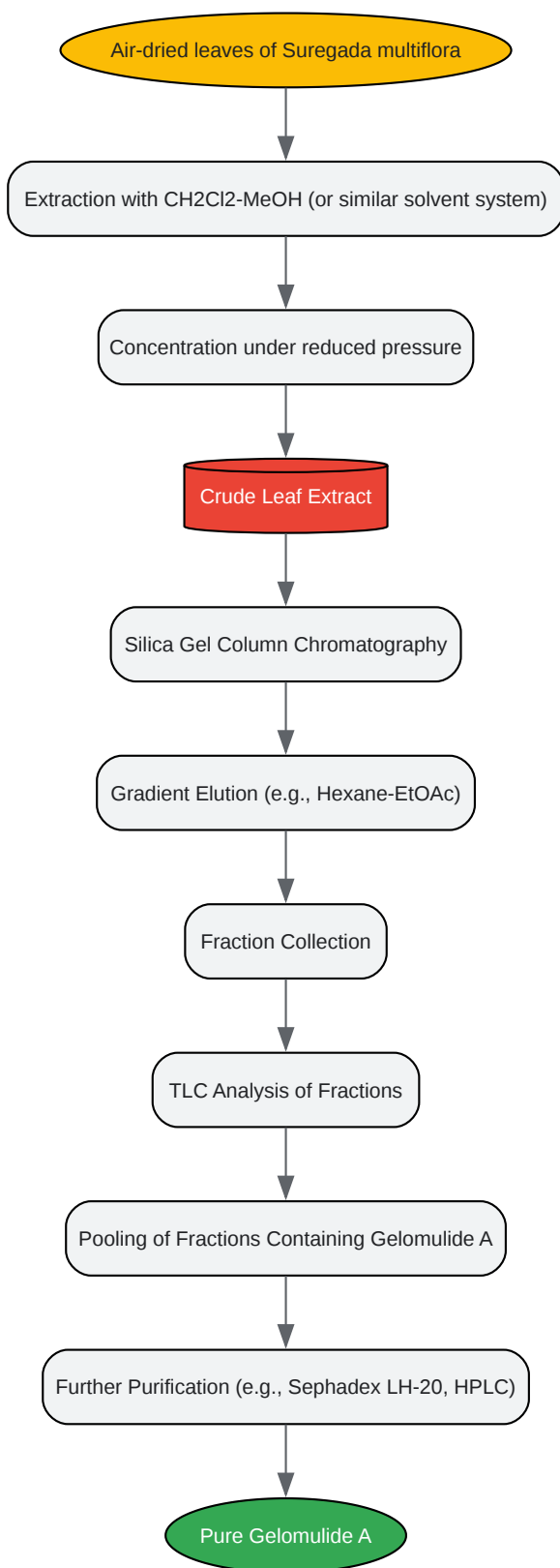
Table 1: Chemical and Physical Properties of **Gelomulide A**

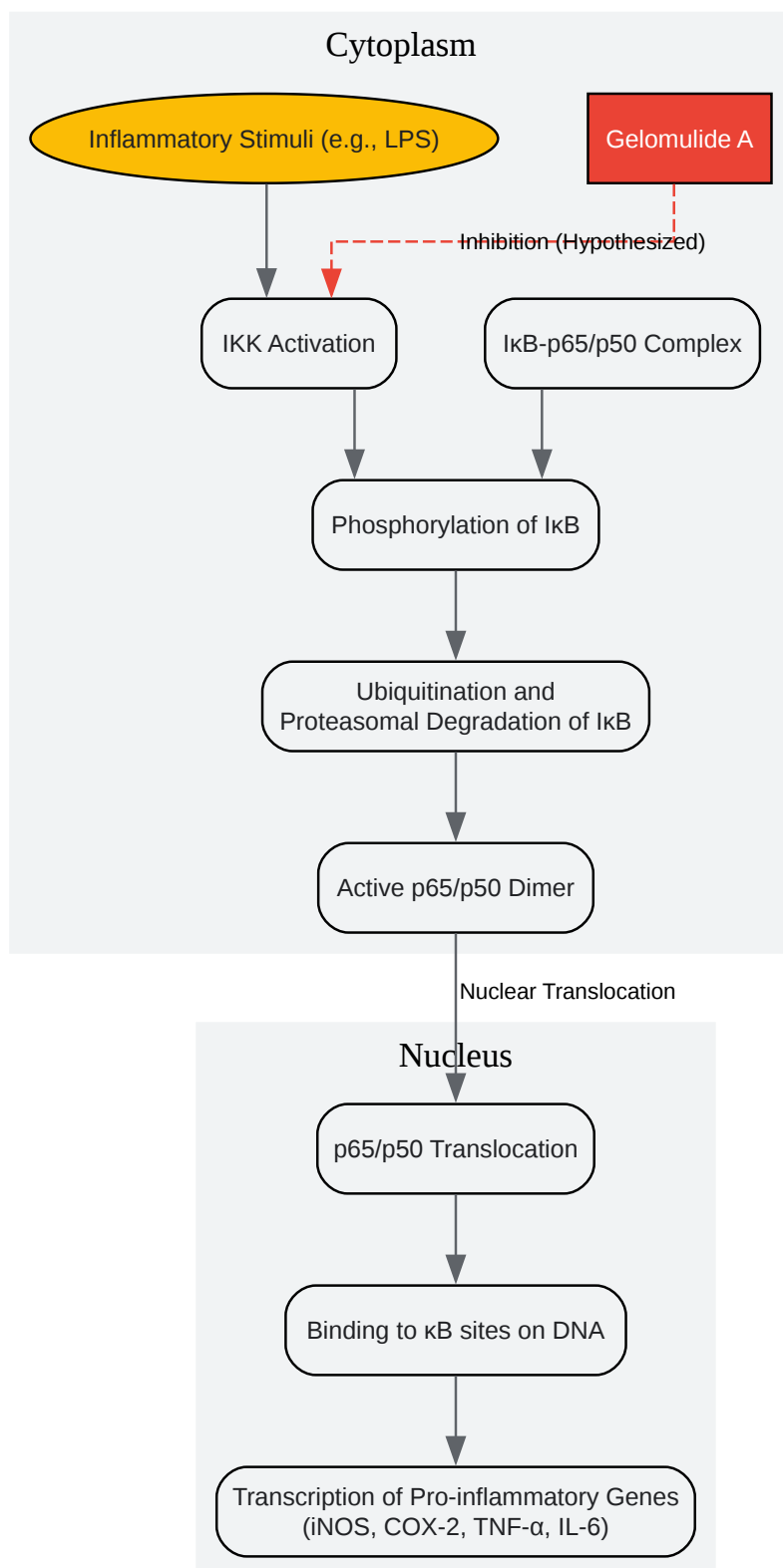
Property	Value
Molecular Formula	C22H30O5
Molecular Weight	374.5 g/mol
IUPAC Name	[(1S,3R,8R,10S,11R,14S,16S)-5,11,15,15-tetramethyl-6-oxo-2,7-dioxapentacyclo[8.8.0.0 ^{1,3} .0 ^{4,8} .0 ^{11,16}]octadec-4-en-14-yl] acetate
CAS Number	122537-59-1

Experimental Protocols

Isolation and Purification of Gelomulide A

The following protocol is a generalized procedure based on the methodologies reported for the isolation of gelomulides and other diterpenoids from *Suregada* species.





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References

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